

Preparation of Solid BG11 Medium with Agar: Application Notes and Protocols

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Compound of Interest

Compound Name: *BG11*
Cat. No.: *B15580790*

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This document provides a comprehensive guide for the preparation of solid **BG11** medium, a widely used medium for the cultivation of cyanobacteria and other freshwater microorganisms. The following sections detail the composition of the medium, the preparation of stock solutions, and a step-by-step protocol for creating solid **BG11** agar plates.

Data Presentation

Table 1: Composition of **BG11** Stock Solutions

This table outlines the components and their concentrations required for preparing the various stock solutions for **BG11** medium. Preparing concentrated stock solutions is a common practice to ensure accuracy and efficiency in media preparation.

Stock Solution	Component	Formula	Concentration (g/L)
Macronutrients (100x)	Sodium Nitrate	NaNO ₃	150.0
Dipotassium Hydrogen Phosphate	K ₂ HPO ₄	4.0	
Magnesium Sulfate Heptahydrate	MgSO ₄ ·7H ₂ O	7.5	
Calcium Chloride Dihydrate	CaCl ₂ ·2H ₂ O	3.6	
Citric Acid	C ₆ H ₈ O ₇	0.6	
Ferric Ammonium Citrate	C ₆ H ₁₁ FeNO ₇	0.6	
EDTA (Disodium salt)	C ₁₀ H ₁₄ N ₂ Na ₂ O ₈	0.1	
Sodium Carbonate (1000x)	Sodium Carbonate	Na ₂ CO ₃	20.0
Trace Metals (1000x)	Boric Acid	H ₃ BO ₃	2.86
Manganese Chloride Tetrahydrate	MnCl ₂ ·4H ₂ O	1.81	
Zinc Sulfate Heptahydrate	ZnSO ₄ ·7H ₂ O	0.222	
Sodium Molybdate Dihydrate	Na ₂ MoO ₄ ·2H ₂ O	0.390	
Copper Sulfate Pentahydrate	CuSO ₄ ·5H ₂ O	0.079	
Cobalt(II) Nitrate Hexahydrate	Co(NO ₃) ₂ ·6H ₂ O	0.0494	

Table 2: Final Composition of 1 Liter Solid BG11 Medium

This table details the volumes of each stock solution and the amount of agar required to prepare one liter of solid **BG11** medium.

Component	Volume of Stock Solution per Liter	Final Concentration
Macronutrient Stock (100x)	10 mL	1x
Sodium Carbonate Stock (1000x)	1 mL	20 mg/L
Trace Metals Stock (1000x)	1 mL	1x
Agar	15 g	1.5% (w/v)
Distilled Water	Up to 1 L	-

Experimental Protocols

Preparation of Stock Solutions

- **Macronutrient Stock (100x):** In a 1 L volumetric flask, dissolve the components listed in Table 1 for the macronutrient stock in the order they are listed in approximately 800 mL of distilled water. Ensure each component is fully dissolved before adding the next. Bring the final volume to 1 L with distilled water. Store at 4°C.
- **Sodium Carbonate Stock (1000x):** In a 100 mL volumetric flask, dissolve 2.0 g of Sodium Carbonate in approximately 80 mL of distilled water. Bring the final volume to 100 mL. Store at 4°C.
- **Trace Metals Stock (1000x):** In a 1 L volumetric flask, dissolve the components for the trace metals stock in the order listed in Table 1 in approximately 800 mL of distilled water. Ensure each salt is completely dissolved before adding the subsequent one. Bring the final volume to 1 L with distilled water. Store at 4°C. Some protocols recommend adding a drop of concentrated HCl to prevent precipitation.

Preparation of Solid **BG11** Medium (1 L)

There are two common methods for preparing solid **BG11** medium. Method A involves preparing a 2x **BG11** solution and mixing it with an equal volume of 2x agar. Method B involves adding agar directly to the 1x **BG11** medium. Method A is often preferred as it can help prevent the precipitation of certain medium components upon autoclaving.

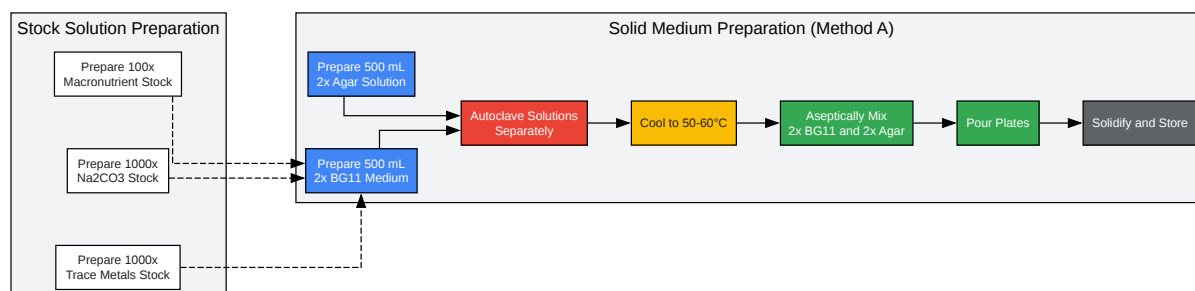
Method A: Using 2x **BG11** and 2x Agar

- Prepare 2x **BG11** Medium (500 mL):
 - To 400 mL of distilled water, add 20 mL of the 100x Macronutrient stock, 2 mL of the 1000x Sodium Carbonate stock, and 2 mL of the 1000x Trace Metals stock.
 - Mix well and bring the final volume to 500 mL with distilled water.
- Prepare 2x Agar Solution (500 mL):
 - In a separate 1 L flask, add 30 g of agar to 500 mL of distilled water.
- Sterilization:
 - Autoclave both the 2x **BG11** medium and the 2x agar solution separately at 121°C for 15 minutes.
- Mixing and Pouring:
 - Allow both solutions to cool to approximately 50-60°C in a water bath.
 - Aseptically combine the 500 mL of 2x **BG11** medium and the 500 mL of 2x agar solution. Mix gently but thoroughly to avoid introducing air bubbles.
 - Pour approximately 20-25 mL of the molten medium into sterile petri dishes.
 - Allow the plates to solidify at room temperature.
 - Store the plates inverted at 4°C until use.

Method B: Direct Addition of Agar

- Prepare 1x **BG11** Medium (1 L):
 - To approximately 900 mL of distilled water, add 10 mL of the 100x Macronutrient stock, 1 mL of the 1000x Sodium Carbonate stock, and 1 mL of the 1000x Trace Metals stock.
- Add Agar:
 - Add 15 g of agar to the 1x **BG11** medium.
 - Bring the final volume to 1 L with distilled water and mix well.
- Sterilization and Pouring:
 - Autoclave the mixture at 121°C for 15 minutes.
 - Allow the medium to cool to approximately 50-60°C.
 - Gently swirl the flask to ensure the agar is evenly distributed.
 - Pour the medium into sterile petri dishes and allow to solidify.
 - Store the plates inverted at 4°C.

Mandatory Visualization



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Caption: Workflow for preparing solid **BG11** medium using the 2x solution method.

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